

Environmental Fate and Soil Mobility of Epyrifenacil: A Technical Guide

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Compound of Interest

Compound Name: Epyrifenacil

Cat. No.: B8306211

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This technical guide provides a comprehensive overview of the environmental fate and soil mobility of the herbicide **Epyrifenacil**. The information is compiled from publicly available regulatory documents and scientific assessments, primarily from the United States Environmental Protection Agency (EPA).

Executive Summary

Epyrifenacil is a protoporphyrinogen oxidase (PPO)-inhibiting herbicide. Its environmental behavior is characterized by the rapid degradation of the parent molecule and the formation of numerous, more persistent degradates. The primary metabolite, S-3100-CA, is more mobile in soil than **Epyrifenacil** itself. While the parent compound is non-persistent in soil and aquatic environments, the overall residue, including its degradates, exhibits high persistence. One of the terminal degradation products of **Epyrifenacil** is trifluoroacetic acid (TFA), a compound noted for its environmental persistence.

Data Presentation: Physicochemical Properties and Environmental Fate

The following tables summarize the key quantitative data regarding the environmental fate and mobility of **Epyrifenacil** and its principal degrade, S-3100-CA.

Table 1: Physicochemical Properties of **Epyrifenacil**

Property	Value	Source
IUPAC Name	ethyl 2-[[3-[2-chloro-4-fluoro-5-[3-methyl-2,6-dioxo-4-(trifluoromethyl)pyrimidin-1-yl]phenoxy]-2-pyridinyl]oxy]acetate	N/A
CAS Number	353292-31-6	N/A
Molecular Formula	C ₂₁ H ₁₆ ClF ₄ N ₃ O ₆	N/A
Molar Mass	517.82 g/mol	N/A
Water Solubility	Information not available in provided search results	N/A
Vapor Pressure	Information not available in provided search results	N/A
Log Kow (Octanol-Water Partition Coefficient)	Information not available in provided search results	N/A

Table 2: Environmental Fate of **Epyrifenacil**

Environmental Process	Parameter	Value (days)	Notes	Source
Hydrolysis	DT ₅₀	pH 4: Stable pH 7: Slow degradation pH 9: More rapid degradation	pH-dependent hydrolysis. A 30-day study yielded a calculated half-life of 2,237 days for the overall system. ^[1]	^[2]
Aqueous Photolysis	DT ₅₀	9.16	At 40°N latitude.	^[3]
Aerobic Soil Metabolism	DT ₅₀ (Parent)	0.22 - 1.2	Rapid degradation of the parent compound.	^[3]
DT ₅₀ (Total Residues)	up to 2,521	Indicates high persistence of degradates.	^[1]	
Anaerobic Aquatic Metabolism	DT ₅₀ (Parent)	Rapid degradation	Specific DT ₅₀ value not available.	
Aerobic Aquatic Metabolism	DT ₅₀ (Parent)	1.2 - 3.3	Rapid degradation of the parent compound.	
DT ₅₀ (Total Residues)	188 - 1850	Indicates high persistence of degradates.		

Table 3: Soil Mobility of **Epyrifenacil** and its Degradate S-3100-CA

Compound	K _{oc} (mL/g-OC)	Mobility Classification	Source
Epyrifenacil	184 - 428	Moderately Mobile	
S-3100-CA	24 - 135	Mobile	

Experimental Protocols

Detailed experimental protocols for the studies conducted on **Epyrifenacil** are proprietary to the registrant. However, these studies generally follow standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) and the EPA's Office of Chemical Safety and Pollution Prevention (OCSPP). Below are generalized methodologies for the key experiments cited.

1. Aerobic Soil Metabolism (Following OECD Guideline 307)

- Objective: To determine the rate and route of degradation of **Epyrifenacil** in soil under aerobic conditions.
- Methodology:
 - Radiolabeled **Epyrifenacil** (e.g., ¹⁴C-labeled) is applied to fresh soil samples with known characteristics (e.g., texture, pH, organic matter content, microbial biomass).
 - The treated soil is incubated in the dark at a constant temperature (e.g., 20-25°C) and moisture content (e.g., 40-60% of maximum water holding capacity).
 - A continuous flow of humidified air is passed through the incubation flasks to maintain aerobic conditions. Traps containing solutions to capture CO₂ and other volatile organic compounds are placed at the outlet.
 - Soil samples are collected at various time intervals and analyzed for the parent compound and its degradation products using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and Mass Spectrometry (MS).

- The disappearance time for 50% of the parent compound (DT_{50}) is calculated using appropriate kinetic models (e.g., single first-order, IORE).

2. Aqueous Photolysis (Following OECD Guideline 316)

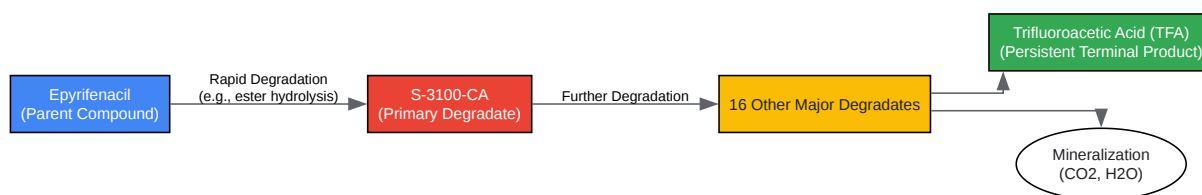
- Objective: To determine the rate of degradation of **Epyrifenacil** in water when exposed to light.
- Methodology:
 - A sterile aqueous solution of radiolabeled **Epyrifenacil** in a buffer (e.g., pH 7) is prepared.
 - The solution is placed in quartz tubes and exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp with filters).
 - Control samples are incubated in the dark at the same temperature to measure any degradation not caused by light (e.g., hydrolysis).
 - Aliquots of the solutions are taken at different time points and analyzed by HPLC to determine the concentration of the parent compound and photoproducts.
 - The half-life (DT_{50}) of photolytic degradation is calculated from the rate of disappearance of **Epyrifenacil** in the light-exposed samples after correcting for any degradation in the dark controls.

3. Adsorption/Desorption (Following OECD Guideline 106)

- Objective: To determine the extent to which **Epyrifenacil** and its metabolites bind to soil particles, which is indicative of their mobility.
- Methodology:
 - A batch equilibrium method is used with several soil types of varying textures, organic carbon content, and pH.
 - Aqueous solutions of radiolabeled **Epyrifenacil** at various concentrations are added to soil samples in centrifuge tubes. A background electrolyte solution (e.g., 0.01 M $CaCl_2$) is used.

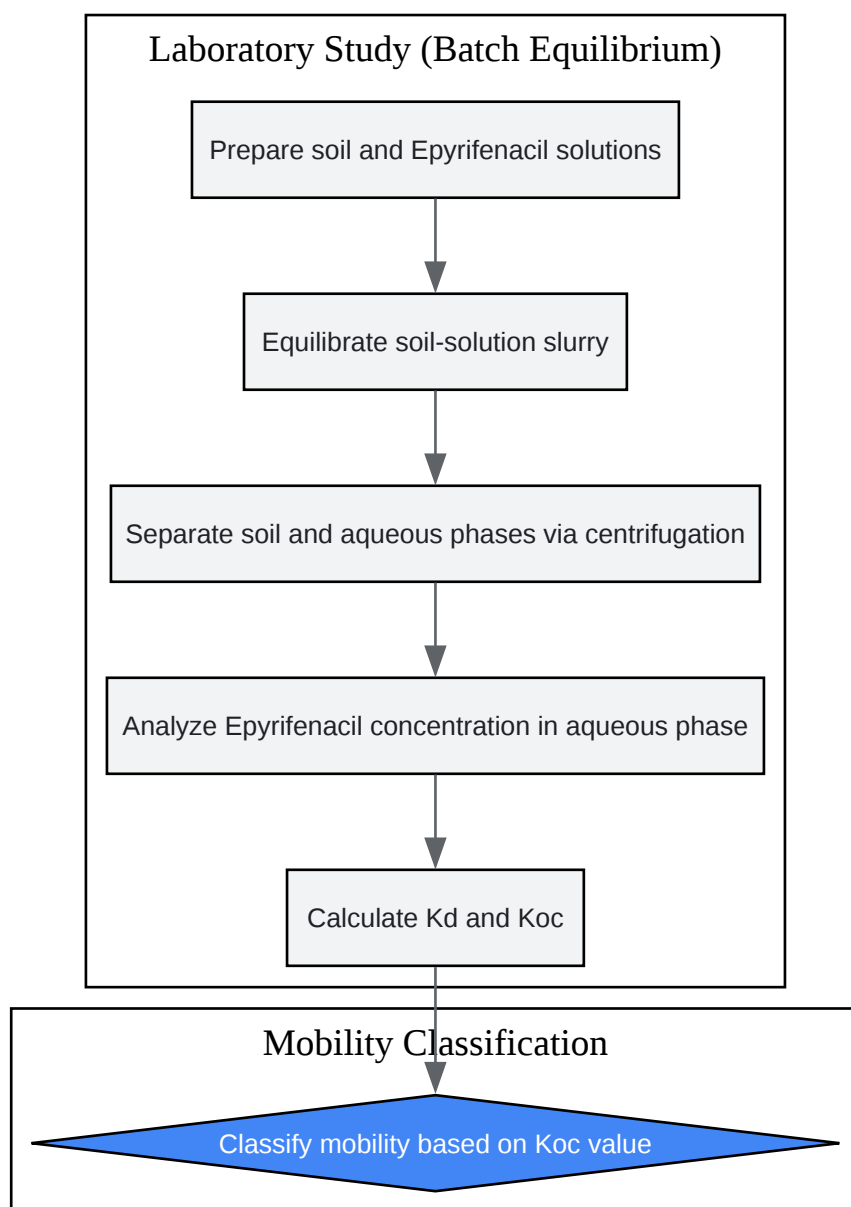
- The soil-solution slurries are agitated for a specific time to reach equilibrium.
- The slurries are then centrifuged to separate the aqueous phase from the soil.
- The concentration of **Epyrifenacil** in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- The soil-water distribution coefficient (K_d) is determined. The organic carbon-normalized adsorption coefficient (K_{oc}) is calculated by dividing K_d by the fraction of organic carbon in the soil.
- For desorption, the supernatant is replaced with a fresh solution without the test substance, and the process is repeated to determine the amount of **Epyrifenacil** that is released from the soil particles.

Mandatory Visualizations



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Caption: Simplified degradation pathway of **Epyrifenacil** in the environment.



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Caption: Workflow for determining the soil mobility of **Epyrifenacil**.

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References

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